

Tridesmethylvenlafaxine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Tridesmethylvenlafaxine

Cat. No.: B128152

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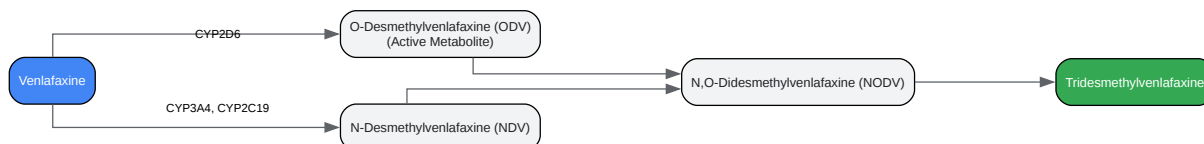
Core Substance Data

Parameter	Value	Reference
CAS Number	149289-29-2	[1][2]
Molecular Formula	C ₁₄ H ₂₁ NO ₂	[2]
Molecular Weight	235.32 g/mol	[2]
IUPAC Name	4-[2-amino-1-(1-hydroxycyclohexyl)ethyl]phenol	[2]
Synonyms	N,N,O-Tridesmethylvenlafaxine, Didesmethyl desvenlafaxine, O-Desmethyl-N,N-didesmethylvenlafaxine	[1]

Venlafaxine Metabolism and the Role of Tridesmethylvenlafaxine

Venlafaxine undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 (CYP) enzymes. The major metabolic pathway is O-demethylation by CYP2D6 to form

the active metabolite O-desmethylvenlafaxine (ODV).[3] Minor pathways include N-demethylation by CYP3A4 and CYP2C19 to N-desmethylvenlafaxine (NDV).[3] Further metabolism of these metabolites leads to the formation of N,O-didesmethylvenlafaxine (NODV). **Tridesmethylvenlafaxine** is formed through the subsequent metabolism of NODV.[3]



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Figure 1. Simplified metabolic pathway of venlafaxine.

Experimental Protocols

Synthesis of Tridesmethylvenlafaxine

A patented method describes the synthesis of **tridesmethylvenlafaxine** through the demethylation of didesmethylvenlafaxine.[4] The process involves heating a mixture of didesmethylvenlafaxine with a sulfide-containing demethylating agent in a suitable solvent.[4]

Materials:

- Didesmethylvenlafaxine
- Sulfide-containing demethylating agent (e.g., sodium dodecanethiolate)
- Solvent (e.g., N-methyl-2-pyrrolidone)
- Base (e.g., potassium carbonate)

Procedure:

- Combine didesmethylvenlafaxine, the demethylating agent, and the solvent in a reaction vessel.

- Add a base to the mixture.
- Heat the reaction mixture to an elevated temperature (e.g., 210°C) for a sufficient period to allow for demethylation.
- Monitor the reaction progress using a suitable analytical technique (e.g., HPLC).
- Upon completion, cool the reaction mixture and recover the **tridesmethylvenlafaxine** product.

Analytical Quantification in Human Plasma

A validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method has been developed for the simultaneous quantification of venlafaxine and its metabolites, including a compound identified as N,N-didesmethylvenlafaxine (NNDDV), which corresponds to **tridesmethylvenlafaxine**, in human plasma.^{[5][6]}

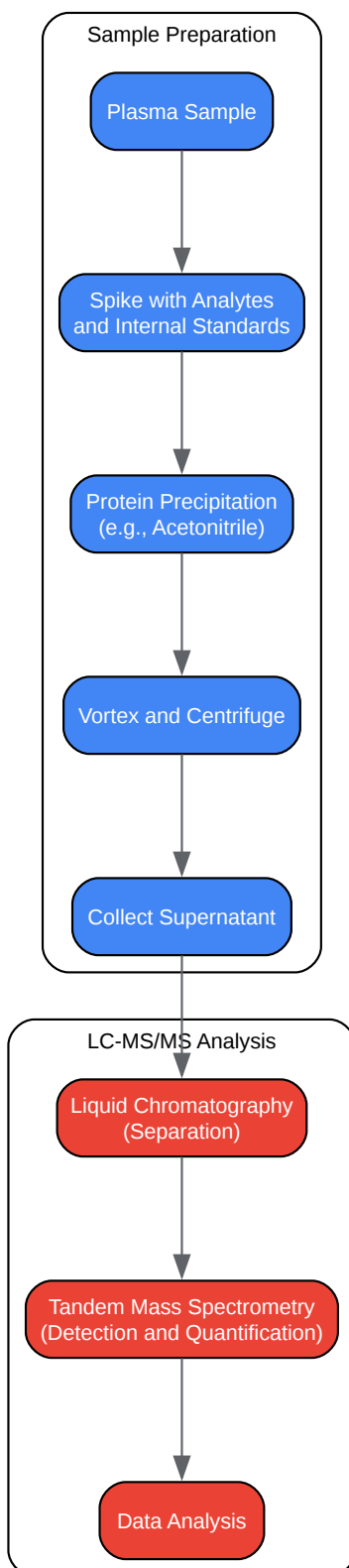
Sample Preparation: Protein Precipitation

- Spike K2EDTA plasma samples with known concentrations of venlafaxine, its metabolites, and internal standards.
- Precipitate proteins by adding a suitable organic solvent (e.g., acetonitrile).
- Vortex and centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant for LC-MS/MS analysis.

LC-MS/MS Analysis:

- **Chromatographic Separation:** Utilize a suitable C18 or phenyl analytical column with a gradient elution program.
- **Mobile Phase:** A typical mobile phase consists of an aqueous component with a modifier (e.g., 0.1% formic acid) and an organic component (e.g., acetonitrile with 0.1% formic acid).
- **Mass Spectrometry:** Employ a tandem mass spectrometer operating in positive electrospray ionization (ESI+) mode with multiple reaction monitoring (MRM) to detect and quantify the

specific parent-to-product ion transitions for each analyte and internal standard.



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Figure 2. Workflow for the analytical quantification of **tridesmethylvenlafaxine** in plasma.

Pharmacological Considerations

While the primary pharmacological activity of venlafaxine is attributed to the parent drug and its major active metabolite, ODV, which act as serotonin-norepinephrine reuptake inhibitors (SNRIs), the specific pharmacological profile of **tridesmethylvenlafaxine** is not as well-characterized in publicly available literature.[3] As a downstream metabolite, its contribution to the overall therapeutic effect or side-effect profile of venlafaxine is an area for further research. The development of sensitive analytical methods allows for the quantification of this and other minor metabolites, which is crucial for a more complete understanding of venlafaxine's pharmacology and toxicology.[5][6]

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References

- 1. GSRS [precision.fda.gov]
- 2. Tridesmethylvenlafaxine | C₁₄H₂₁NO₂ | CID 9859500 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. youtube.com [youtube.com]
- 4. US20070185354A1 - Processes for preparing venlafaxine and venlafaxine hydrochloride of form I - Google Patents [patents.google.com]
- 5. ovid.com [ovid.com]
- 6. pure.johnshopkins.edu [pure.johnshopkins.edu]
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